

Application Notes & Protocols: A Detailed Guide to Washing Mineral Oil from Sodium Hydride

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Compound of Interest

Compound Name: Sodium hydride

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This document provides a comprehensive protocol for the safe and effective removal of mineral oil from **sodium hydride** (NaH) dispersions. Adherence to these guidelines is critical due to the highly reactive and pyrophoric nature of **sodium hydride**.

Introduction

Sodium hydride is a powerful, non-nucleophilic base widely employed in organic synthesis. It is typically supplied as a 60% dispersion in mineral oil to facilitate safer handling and reduce its pyrophoric risk.^{[1][2]} However, for many applications, the presence of mineral oil can interfere with reaction chemistry or complicate product purification.^[3] Therefore, a thorough washing procedure to remove the mineral oil is a common and necessary step in many synthetic workflows. This protocol outlines the materials, procedures, and critical safety precautions required to perform this task efficiently and safely.

Safety Precautions: A Critical Overview

Sodium hydride reacts violently with water and other protic sources, releasing flammable hydrogen gas that can ignite spontaneously.^{[1][4]} Therefore, all operations must be conducted under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk line techniques.^{[1][5]}

Personal Protective Equipment (PPE) is mandatory:

- Flame-retardant lab coat
- Chemical safety goggles
- Face shield
- Nitrile or neoprene gloves^[1]

Emergency Preparedness:

- A Class D fire extinguisher for combustible metals must be readily accessible.
- Never use water, carbon dioxide, or soda-acid extinguishers on a **sodium hydride** fire.
- Have a container of dry sand, ground limestone, or graphite nearby to smother small fires.^[1]
- Ensure all glassware is thoroughly dried before use.

Materials and Equipment

- **Sodium hydride** (60% dispersion in mineral oil)
- Anhydrous washing solvent (e.g., hexanes, pentane, or tetrahydrofuran)
- Anhydrous reaction solvent (e.g., THF, DMF)
- Quenching agent (e.g., isopropanol, ethanol)
- Inert gas supply (nitrogen or argon)
- Glovebox or Schlenk line setup
- Glassware (e.g., round-bottom flask, filter flask) oven-dried and cooled under an inert atmosphere
- Syringes and needles (for solvent transfer)
- Magnetic stirrer and stir bar

- Septa

Experimental Protocol: Step-by-Step Washing Procedure

This protocol details the process of washing mineral oil from a **sodium hydride** dispersion.

- **Preparation of Inert Atmosphere:** All steps must be performed under a dry, inert atmosphere. This can be achieved in a glovebox or by using a Schlenk line.
- **Weighing Sodium Hydride:** In the inert atmosphere, weigh the desired amount of **sodium hydride** dispersion into a dry, pre-weighed flask equipped with a magnetic stir bar.
- **Addition of Washing Solvent:** Add a suitable volume of a dry, hydrocarbon solvent such as hexane to the flask.^{[1][6][7]} Tetrahydrofuran (THF) can also be used as a washing solvent.^{[1][5]}
- **Suspension and Settling:** Gently swirl or stir the mixture to suspend the **sodium hydride** and dissolve the mineral oil.^[1] Turn off the stirring and allow the solid **sodium hydride** to settle to the bottom of the flask.
- **Solvent Removal:** Carefully remove the supernatant solvent containing the dissolved mineral oil using a syringe or by decantation.^[7]
- **Repetition of Washing:** Repeat the washing procedure (steps 3-5) two to three more times to ensure complete removal of the mineral oil.^[7]
- **Final Preparation:** After the final wash and removal of the solvent, the purified, oil-free **sodium hydride** is ready for use. It can be suspended in the desired reaction solvent.

Data Presentation: Recommended Washing Parameters

The following table provides recommended volumes and repetitions for washing **sodium hydride**. These are starting points and may be adjusted based on the specific scale and experimental setup.

Amount of 60% NaH Dispersion	Recommended Washing Solvent	Volume per Wash	Number of Washes
1.0 g	Anhydrous Hexanes	10 mL	3
5.0 g	Anhydrous Hexanes	25 mL	3
10.0 g	Anhydrous Hexanes	50 mL	3

Waste Disposal and Quenching

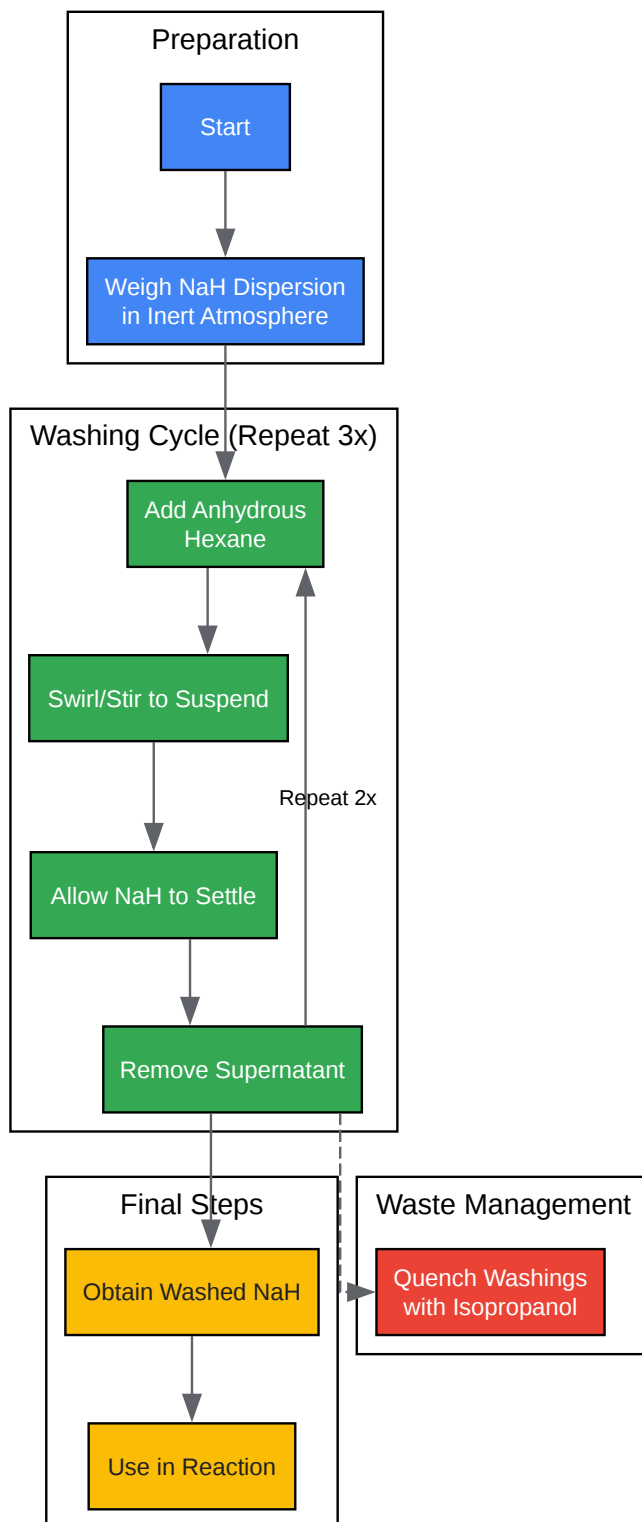
Caution: The washings will contain small amounts of reactive **sodium hydride** and must be handled with extreme care.^[1]

- Quenching the Washings: The collected washings should be quenched by slowly adding them to a flask containing an excess of a less reactive alcohol, such as isopropanol, under an inert atmosphere and with cooling in an ice bath.^[1]
- Quenching Excess **Sodium Hydride**: Any residual or excess **sodium hydride** should be quenched in a similar manner. Dilute the residue with a high-boiling, unreactive solvent like heptane or toluene and slowly add isopropanol, followed by ethanol or methanol for complete quenching.^[1]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the protocol for washing mineral oil from **sodium hydride**.

Workflow for Washing Mineral Oil from Sodium Hydride



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Caption: Experimental workflow for washing mineral oil from **sodium hydride**.

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